

# Personal protective equipment for handling Boc-Aminooxy-PEG4-Tos

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Compound of Interest

Compound Name: Boc-Aminooxy-PEG4-Tos

Cat. No.: B611200 Get Quote

## Essential Safety and Handling Guide for Boc-Aminooxy-PEG4-Tos

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Boc-Aminooxy-PEG4-Tos**. The following information is compiled to ensure the safe handling and use of this compound in a laboratory setting.

#### Chemical and Physical Properties

Property	Value	Source
Chemical Name	tert-butyl N-{2-[2-(2-{2-[(4- methylbenzenesulfonyl)oxy]eth oxy}ethoxy)ethoxy]ethoxy}carb amate	N/A
CAS Number	1807539-01-0	[1][2]
Molecular Formula	C20H33NO9S	[2]
Molecular Weight	463.54 g/mol	N/A
Appearance	Solid Powder	N/A
Storage Temperature	-20°C	[2][3]



# Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Boc-Aminooxy-PEG4-Tos** is not readily available, an analysis of its structural components and related compounds suggests that it should be handled with care. The molecule contains a tosyl group, a good leaving group, and a Boc-protected aminooxy group. Similar PEGylated compounds and carbamates may cause skin, eye, and respiratory irritation. Therefore, a comprehensive approach to personal protection is crucial.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specific Recommendations	
Eye Protection	Wear chemical safety goggles or a face shield. [4]	
Hand Protection	Use chemically resistant gloves (e.g., nitrile).[4]	
Body Protection	Wear a laboratory coat.[4]	
Use in a well-ventilated area. A fume recommended for handling the solid a preparing solutions.[4]		

## Operational Plan: Handling and Storage

Proper handling and storage are vital to maintain the integrity of **Boc-Aminooxy-PEG4-Tos** and ensure the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the workspace in a well-ventilated area, preferably within a chemical fume hood.
- Weighing: When weighing the solid compound, perform this task inside a fume hood to avoid inhalation of any dust particles.



- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Reactions: The tosyl group is a good leaving group for nucleophilic substitution reactions.
   The protected aminooxy group can be deprotected under mild acidic conditions.[2]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean the work area and any equipment used.

#### Storage:

- Store in a tightly sealed container at -20°C.[2][3]
- Keep in a dry and well-ventilated place.

## **Disposal Plan**

Dispose of **Boc-Aminooxy-PEG4-Tos** and any contaminated materials in accordance with local, state, and federal regulations.

General Disposal Guidelines:

- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, pipette tips, and paper towels, should also be treated as chemical waste.
- Professional Disposal: It is recommended to use a licensed chemical waste disposal service for the final disposal of the compound and its related waste.

## **Experimental Workflow**

The following diagram illustrates the general workflow for safely handling **Boc-Aminooxy-PEG4-Tos** in a laboratory setting.





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#### Safe Handling Workflow Diagram

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